Introduction: The Critical Role of Solubility in Harnessing Bioactive Scaffolds

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Compound of Interest

Compound Name:	*2-Bromo-4-fluorophenyl isothiocyanate*
CAS No.:	*183995-72-4*
Cat. No.:	*B069766*

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2-Bromo-4-fluorophenyl isothiocyanate is a halogenated aromatic isothiocyanate, a class of compounds of significant interest to the pharmaceutical and agrochemical industries. Isothiocyanates, both natural and synthetic, are recognized for their potent biological activities, including anticarcinogenic and antimicrobial properties.[1][2][3] Their utility as covalent binders and pharmacophores makes them valuable starting materials in drug discovery campaigns.[4][5] The successful application of **2-Bromo-4-fluorophenyl isothiocyanate** in any synthetic or screening protocol, however, is fundamentally dependent on a thorough understanding of its solubility.

Solubility is not merely a physical constant; it is a critical parameter that dictates reaction kinetics, influences purification strategies such as crystallization, and governs the formulation of compounds for biological assays.[6][7] An incorrect choice of solvent can lead to failed reactions, inaccurate screening results, and significant delays in development timelines. This guide provides a comprehensive framework for understanding, predicting, and experimentally determining the solubility of **2-Bromo-4-fluorophenyl isothiocyanate**, empowering researchers to make informed, data-driven decisions.

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Physicochemical Profile and Theoretical Solubility Considerations

To predict the solubility of a compound, we must first analyze its molecular structure and inherent physicochemical properties. The principle of "similia similibus solvuntur" or "like dissolves like" is the cornerstone of this analysis, stating that substances with similar polarities and intermolecular forces are more likely to be miscible or soluble in one another.[8][9]

Molecular Structure:

Key Physicochemical Properties:

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Property	Value / Prediction	Implication for Solubility
Molecular Formula	C_7H_3BrFNS[10]	-
Molecular Weight	232.07 g/mol [10]	Larger molecules can sometimes present solubility challenges compared to smaller analogs.[11]
Predicted Boiling Point	287.2 ± 30.0 °C	Indicates strong intermolecular forces that must be overcome by the solvent.
Predicted Density	1.59 ± 0.1 g/cm³	-
Key Functional Groups	Isothiocyanate (-N=C=S), Phenyl ring, Bromo (-Br), Fluoro (-F)	The polar isothiocyanate group will interact with polar solvents. The largely non-polar, halogenated aromatic ring will favor interactions with non-polar or moderately polar solvents.
Hydrogen Bonding	Acceptor: Yes (via N and S atoms) Donor: No	The molecule can accept hydrogen bonds from protic solvents, but cannot donate them. This limits its ability to fully integrate into the hydrogen-bonding network of solvents like water or methanol.

Predicted Solubility in Different Solvent Classes:

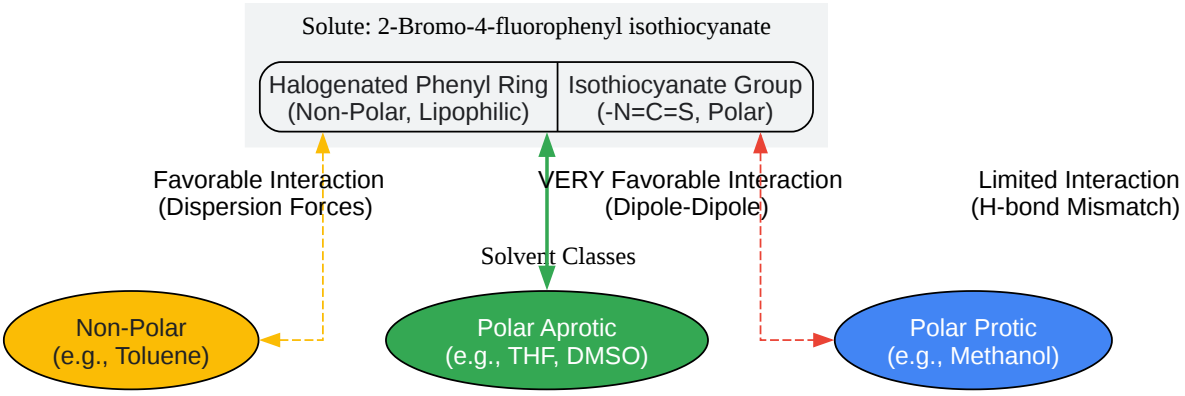
- Non-Polar Solvents (e.g., Hexane, Toluene, Dichloromethane): The bulky, non-polar, halogenated phenyl ring constitutes a significant portion of the molecule's surface area. Therefore, **2-Bromo-4-fluorophenyl isothiocyanate** is expected to exhibit moderate to good solubility in these solvents through London dispersion forces and dipole-induced dipole interactions.

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- Polar Aprotic Solvents (e.g., Acetone, Tetrahydrofuran (THF), Ethyl Acetate, Acetonitrile, Dimethyl Sulfoxide (DMSO)): This class of solvents is likely to be the most effective. They possess a significant dipole moment to interact favorably with the polar isothiocyanate group but lack the strong, self-associating hydrogen bond network of protic solvents. This allows them to effectively solvate the molecule. High solubility is predicted, particularly in DMSO and THF.

- Polar Protic Solvents (e.g., Methanol, Ethanol, Water): Solubility is expected to be limited. While these solvents are polar, the solute molecule cannot act as a hydrogen bond donor, preventing its full integration into the solvent's hydrogen-bonded structure. Furthermore, the large non-polar region of the molecule is disfavored by the highly polar nature of water.

The following diagram illustrates the conceptual interactions governing these predictions.



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Caption: Predicted solute-solvent interactions.

Gold Standard Protocol: Experimental Solubility Determination via the Shake-Flask Method

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Theoretical predictions require empirical validation. The equilibrium shake-flask method is a robust and widely accepted technique for determining the solubility of a compound.[12] It involves agitating an excess of the solid solute with the solvent for a sufficient period to reach equilibrium, followed by quantifying the concentration of the dissolved compound in the supernatant.

Required Materials & Equipment:

- **2-Bromo-4-fluorophenyl isothiocyanate** (solid)
- Selected organic solvents (HPLC grade or equivalent)
- Analytical balance
- Glass vials with PTFE-lined screw caps (e.g., 4 mL or 8 mL)
- Orbital shaker or rotator with temperature control
- Centrifuge capable of holding the vials
- Syringes and syringe filters (e.g., 0.22 µm PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or a UV-Vis Spectrophotometer.

Step-by-Step Experimental Workflow:

- Preparation of Stock Standard: Accurately weigh a known amount (e.g., 10 mg) of **2-Bromo-4-fluorophenyl isothiocyanate** and dissolve it in a suitable solvent (in which it is freely soluble, like acetonitrile) in a volumetric flask (e.g., 10 mL) to create a stock solution of known concentration (e.g., 1 mg/mL). This will be used to create a calibration curve.
- Sample Preparation:
  - Add an excess amount of solid **2-Bromo-4-fluorophenyl isothiocyanate** to several pre-weighed glass vials. An amount that is at least 2-3 times the expected solubility is

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recommended (e.g., 5-10 mg).

- Accurately add a known volume (e.g., 2.0 mL) of the desired test solvent to each vial.
- Securely cap the vials. Prepare each solvent condition in triplicate for statistical validity.

- Equilibration:
  - Place the vials on an orbital shaker in a temperature-controlled environment (e.g., 25 °C).
  - Agitate the slurries for a defined period, typically 24 to 48 hours, to ensure that equilibrium is reached. A preliminary time-course experiment can determine the minimum time required to achieve a stable concentration.
- Phase Separation:
  - After equilibration, allow the vials to stand undisturbed for a short period to allow coarse particles to settle.
  - Centrifuge the vials at high speed (e.g., 10,000 rpm for 15 minutes) to pellet all undissolved solid material. This step is critical to avoid artificially inflating the measured solubility.
- Sample Analysis:
  - Calibration: Prepare a series of dilutions from the stock standard to create a calibration curve (e.g., 100, 50, 25, 10, 1 µg/mL). Analyze these standards via HPLC-UV or UV-Vis spectroscopy and plot the instrument response (e.g., peak area) against concentration.
  - Sample Dilution & Quantification: Carefully withdraw an aliquot of the clear supernatant from a centrifuged vial. Immediately filter it through a 0.22 µm syringe filter into a clean analysis vial. Crucially, perform a known dilution of the filtrate with the mobile phase or appropriate solvent to bring its concentration within the range of the calibration curve.
  - Analyze the diluted sample using the same analytical method as the standards.
  - Calculate the concentration of the saturated solution using the calibration curve, remembering to account for the dilution factor.

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The following diagram outlines this experimental workflow.



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Caption: Workflow for Shake-Flask Solubility Determination.

Data Presentation and Interpretation

All experimentally determined solubility data should be recorded systematically. This allows for clear comparison across different solvent systems and provides a valuable resource for future experimental design.

Table for Recording Experimental Solubility Data:

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Solvent	Solvent Class	Temperature (°C)	Replicate 1 (mg/mL)	Replicate 2 (mg/mL)	Replicate 3 (mg/mL)	Average Solubility (mg/mL)	Std. Dev.
Hexane	Non-Polar	25.0					
Toluene	Non-Polar	25.0					
Dichloromethane	Non-Polar	25.0					
Diethyl Ether	Polar Aprotic	25.0					
Tetrahydrofuran	Polar Aprotic	25.0					
Acetonitrile	Polar Aprotic	25.0					
Dimethyl Sulfoxide	Polar Aprotic	25.0					
Methanol	Polar Protic	25.0					
Ethanol	Polar Protic	25.0					

Conclusion

While specific public data on the solubility of **2-Bromo-4-fluorophenyl isothiocyanate** is scarce, a robust conclusion on its behavior can be drawn through the application of fundamental chemical principles and validated experimental protocols. The molecule's hybrid nature—a polar isothiocyanate functional group attached to a large, non-polar halogenated aromatic ring—suggests that polar aprotic solvents such as THF, DMSO, and acetone will be

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the most effective solubilizing agents. Conversely, its solubility is expected to be limited in both highly non-polar (hexane) and highly polar protic (water, methanol) solvents.

Accurate solubility prediction is a complex field, with computational models continually evolving.[6][13] However, for the practicing researcher, the empirical data generated through the meticulous application of the shake-flask method remains the definitive standard. By investing the effort to determine this data, scientists can ensure the efficiency, reproducibility, and ultimate success of their research endeavors involving this versatile chemical building block.

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